

Subject: In vivo Applications of Palmitelaidyl Methane Sulfonate

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Compound of Interest

Compound Name: *Palmitelaidyl methane sulfonate*

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Introduction

This document addresses the requested Application Notes and Protocols for the in vivo use of **Palmitelaidyl methane sulfonate**. A comprehensive search of scientific literature and public databases was conducted to gather information regarding the biological activity, experimental use, and mechanism of action of this specific compound.

Summary of Findings

Palmitelaidyl methane sulfonate, identified by CAS number 1192259-25-8, is chemically defined as 9-Hexadecen-1-ol, 1-methanesulfonate, (9E)-.[1] It is available as a research-grade lipid.[1] The corresponding (9Z)- isomer is known as Palmitoleyl methane sulfonate.[2]

Despite its availability as a chemical entity, a thorough investigation has revealed a complete absence of published scientific literature detailing any in vivo applications, preclinical studies, or biological effects of **Palmitelaidyl methane sulfonate**. The search for experimental data, including efficacy, toxicology, pharmacokinetics, and mechanism of action, yielded no relevant results for this specific compound.

The available research on related compounds focuses on short-chain alkyl methanesulfonates, such as Methyl Methanesulfonate (MMS) and Ethyl Methanesulfonate (EMS).[3][4][5][6][7][8][9] These are well-documented as potent DNA alkylating agents and are used experimentally as

mutagens.[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[9\]](#) However, the biological activities of these small, water-soluble molecules cannot be extrapolated to the long-chain lipid structure of **Palmitelaidyl methane sulfonate**.

Conclusion

Due to the lack of available data in the public domain, it is not possible to provide the requested Application Notes, Experimental Protocols, quantitative data tables, or signaling pathway diagrams for **Palmitelaidyl methane sulfonate**. No studies were found that would form the basis for such a document.

Researchers interested in the in vivo applications of this compound would need to conduct foundational, exploratory studies to determine its biological properties and potential uses.

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